Technical Guide: Molecular Structure & Reactivity of 2-Bromobenzothiophene 1,1-Dioxide

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Compound of Interest

Compound Name:	*2-Bromobenzothiophene sulfone*
CAS No.:	*5350-05-0*
Cat. No.:	*B1615727*

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Part 1: Executive Summary

2-Bromobenzothiophene 1,1-dioxide (CAS: 5350-05-0) represents a distinct class of heterocyclic building blocks where the oxidation of the sulfur atom fundamentally alters the aromatic character of the parent benzothiophene. Unlike its sulfide precursor, this sulfone derivative functions less like a stable aromatic heterocycle and more like a cyclic, electron-deficient diene or a potent Michael acceptor.

This guide analyzes the molecular architecture, synthesis, and reactivity of 2-bromobenzothiophene 1,1-dioxide, providing researchers with the mechanistic insights required to utilize this scaffold in drug discovery (specifically covalent inhibition) and advanced materials synthesis.

Part 2: Chemical Identity & Molecular Architecture[1]

Nomenclature and Identification

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It is critical to distinguish the sulfone from its parent sulfide to avoid purchasing or synthesis errors.[1]

Feature	Parent Sulfide	Target Sulfone
Name	2-Bromobenzothiophene	2-Bromobenzothiophene 1,1-dioxide
CAS	5394-13-8	5350-05-0
Formula		
Hybridization (S)	-like (in ring)	(Tetrahedral)
Aromaticity	Aromatic thiophene ring	Non-aromatic / Diene-like

Structural Geometry & Electronic Properties

The oxidation of the sulfur atom to the sulfone (

) state imposes significant geometric and electronic changes:

- Loss of Aromaticity: The lone pairs on the sulfur atom in the parent benzothiophene participate in the

  -system, conferring aromaticity. In the 1,1-dioxide, these electrons are engaged in bonding with oxygen. Consequently, the C2=C3 double bond becomes isolated and behaves as an electron-deficient alkene.

- Sulfone Geometry: The sulfur atom adopts a distorted tetrahedral geometry.[1] While the carbon framework (C2-S-C7a) remains roughly planar to the benzene ring, the two oxygen atoms protrude above and below the plane.
  - Bond Lengths (Approximate): S=O bonds are typically 1.43–1.44 Å; C-S bonds are ~1.75 Å.[1]

- Electrophilicity: The strong electron-withdrawing nature of the sulfone group (ngcontent-ng-c3230145110="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

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), combined with the inductive effect of the bromine at C2, significantly lowers the energy of the Lowest Unoccupied Molecular Orbital (LUMO). This makes the C2 and C3 positions highly susceptible to nucleophilic attack.

Part 3: Synthesis Protocols

The synthesis of 2-bromobenzothiophene 1,1-dioxide is typically achieved via the oxidation of 2-bromobenzothiophene. The choice of oxidant dictates the purity and yield, as over-oxidation or side reactions (e.g., epoxide formation) must be avoided.

Protocol: mCPBA Oxidation (Standard Laboratory Scale)

- Reagents: 2-Bromobenzothiophene (1.0 eq), m-Chloroperbenzoic acid (mCPBA, 2.2–2.5 eq), Dichloromethane (DCM).
- Mechanism: Electrophilic attack of the peracid oxygen on the sulfur lone pair. This occurs in two steps: first to the sulfoxide (1-oxide), then to the sulfone (1,1-dioxide).

Step-by-Step Methodology:

- Dissolution: Dissolve 2-bromobenzothiophene (10 mmol) in anhydrous DCM (50 mL) in a round-bottom flask. Cool to 0°C.[1]
- Addition: Add mCPBA (22 mmol, ~70-77% purity) portion-wise over 20 minutes. Note: Adding solid mCPBA slowly prevents exotherms.[1]
- Reaction: Allow the mixture to warm to room temperature and stir for 4–12 hours. Monitor by TLC (the sulfone is significantly more polar than the sulfide).
- Quenching: Quench with saturated aqueous ngcontent-ng-c3230145110="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

  or

  to destroy excess peroxide.
- Workup: Wash the organic layer with saturated ngcontent-ng-c3230145110="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

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(to remove m-chlorobenzoic acid byproduct) and brine. Dry over

and concentrate.

- Purification: Recrystallization from ethanol or column chromatography (Hexane/EtOAc).

Visualization: Synthesis Pathway

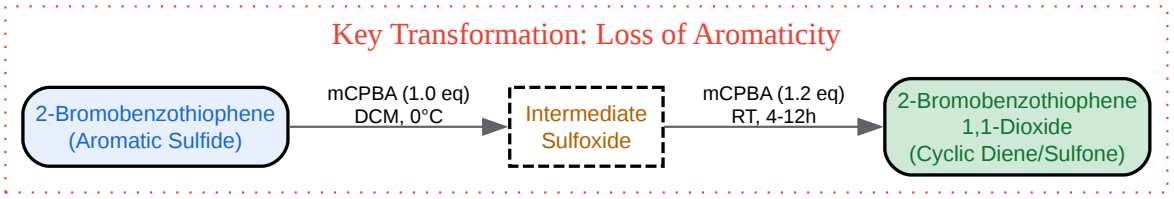

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Figure 1: Stepwise oxidation pathway from the aromatic sulfide to the electrophilic sulfone.

Part 4: Reactivity Profile

The 2-bromobenzothiophene 1,1-dioxide scaffold is a "chameleon" intermediate.[1] Its reactivity is dominated by the electron-deficient C2=C3 bond and the leaving group ability of the bromine atom.

The Michael Acceptor System (Covalent Inhibition)

The C2=C3 double bond is highly activated by the sulfone. In biological systems, this moiety acts as a Michael acceptor, reacting with nucleophilic cysteine residues in proteins.

- Mechanism: Nucleophilic attack at C3 (beta to the sulfone) or C2 (ipso to Bromine) depending on substitution, though the C-Br bond often directs

  -like chemistry or elimination.

- Application: This reactivity is exploited in the design of covalent inhibitors for targets like STAT3 and PHGDH.

Diels-Alder Cycloaddition

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Unlike the parent benzothiophene, the 1,1-dioxide can participate in [4+2] cycloadditions.

- Role: It typically acts as a dienophile due to the electron-withdrawing sulfone.[1][2]
- Self-Dimerization: Under UV light or high heat, these compounds can dimerize, necessitating storage in the dark at low temperatures.

Nucleophilic Aromatic Substitution ( )

The bromine at C2 is activated for displacement.[1]

- Nucleophiles: Amines, thiols, and alkoxides.
- Pathway: Addition-Elimination.[1] The nucleophile attacks C2, forming a stabilized carbanion (stabilized by the adjacent sulfone), followed by the expulsion of bromide. This is a primary method for diversifying the scaffold.[1]

Visualization: Reactivity Map

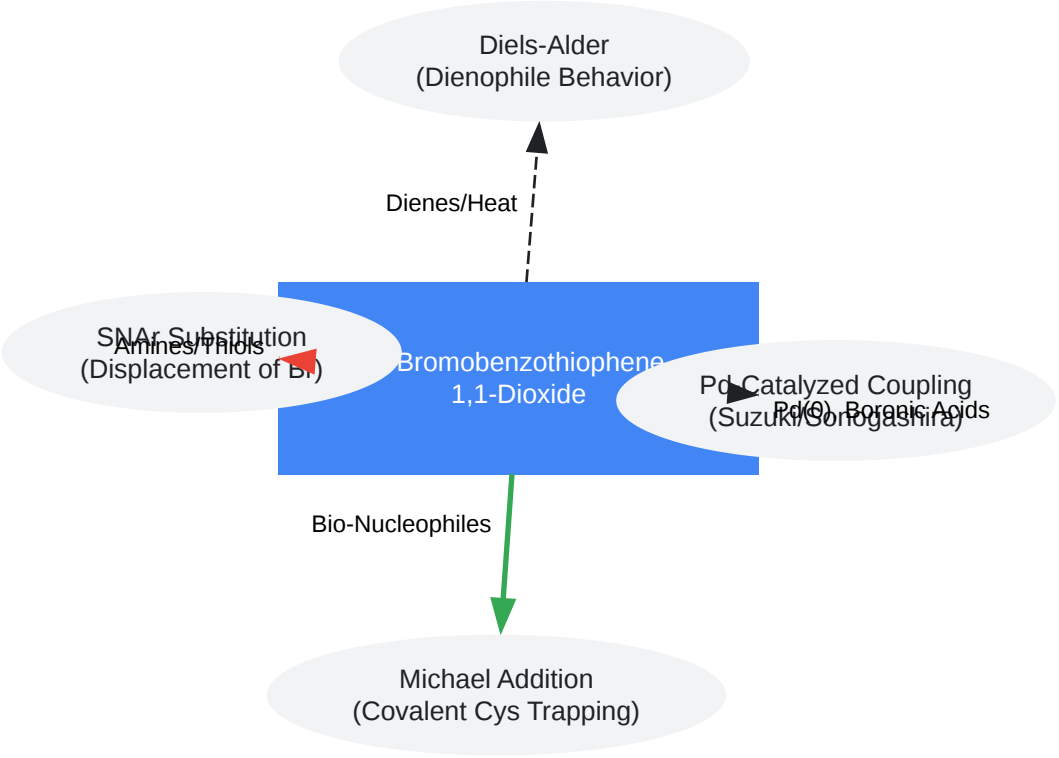

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Figure 2: Reactivity manifold of 2-bromobenzothiophene 1,1-dioxide. Red/Green arrows indicate primary synthetic utilities.

Part 5: Applications in Drug Discovery[3]

Covalent Inhibitors (STAT3 & PHGDH)

Recent medicinal chemistry campaigns have validated the benzothiophene 1,1-dioxide scaffold as a privileged structure for targeting oncogenic proteins.

- STAT3 Inhibition: Derivatives of this scaffold inhibit the Signal Transducer and Activator of Transcription 3 (STAT3) pathway.[3][4] The sulfone acts as a "warhead," forming a covalent bond with Cysteine residues in the SH2 domain, blocking dimerization and DNA binding.
- PHGDH Inhibition: As identified in recent screens (e.g., Li et al.), these compounds can covalently inhibit phosphoglycerate dehydrogenase, a key enzyme in serine biosynthesis upregulated in triple-negative breast cancer.

Bioisosterism

The sulfone group (

) is often used as a non-classical isostere for carbonyls or cyclic peptides, providing rigid geometry and hydrogen bond acceptor capabilities without the hydrolytic instability of esters or amides.

Part 6: References

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